

Physicochemical Profiling: pKa Values of Z-Gly-Ala-OH Terminal Groups

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Compound of Interest

Compound Name: Z-Gly-ala-OH

CAS No.: 3079-63-8

Cat. No.: B1336514

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Executive Summary

Z-Gly-Ala-OH (N-benzyloxycarbonyl-glycyl-L-alanine) represents a distinct class of peptide substrates where the ionization profile is radically simplified compared to free peptides. Unlike zwitterionic dipeptides (e.g., H-Gly-Ala-OH), the N-terminal Z-group (benzyloxycarbonyl) effectively "silences" the basicity of the amine.

Consequently, **Z-Gly-Ala-OH** behaves as a monoprotic weak acid under physiological conditions. The only relevant ionization event is the deprotonation of the C-terminal carboxylic acid.

- Estimated pKa (COOH): 3.40 – 3.60 (Thermodynamic)
- N-Terminal pKa: Not applicable (Non-ionizable carbamate).
- Physiological State (pH 7.4): Predominantly anionic (Z-Gly-Ala-COO⁻).

This guide details the structural rationale for these values, contrasts them with free dipeptides, and provides a validated potentiometric protocol for their experimental determination in low-

solubility contexts.

Part 1: Structural Analysis & Theoretical pKa Prediction

The Ionization Paradox: Protected vs. Free Peptides

To understand the pKa of **Z-Gly-Ala-OH**, one must analyze the electronic environment of the C-terminus. In a free dipeptide (H-Gly-Ala-OH), the positively charged N-terminal ammonium group (

) exerts an electron-withdrawing inductive effect (

) and a field effect that stabilizes the carboxylate anion (

), thereby lowering the pKa (making it more acidic).

In **Z-Gly-Ala-OH**, the Z-group converts the amine into a carbamate. This removes the positive charge. Without the stabilizing influence of the proximal cation, the C-terminal carboxyl group holds onto its proton slightly more tightly, resulting in a higher pKa than its free counterpart.

Comparative Data Table

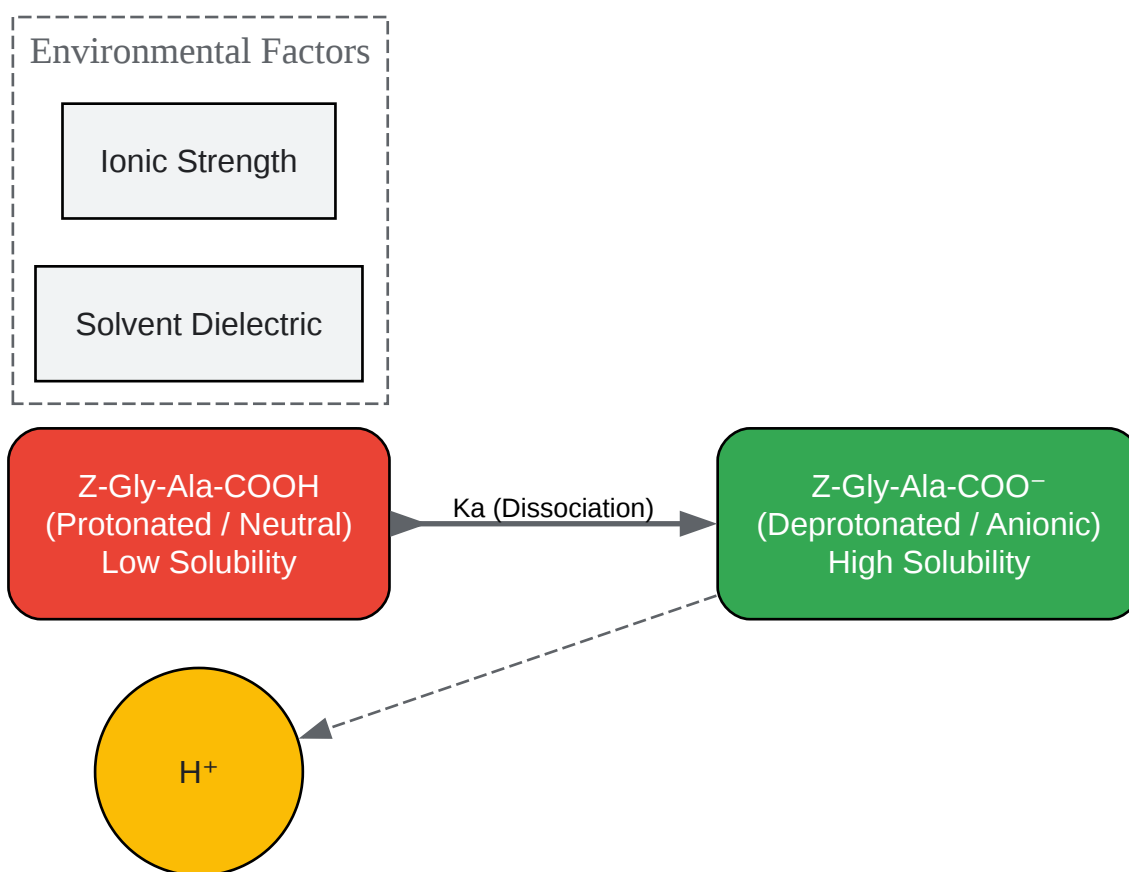
The following table synthesizes predicted and experimental data points to contextualize **Z-Gly-Ala-OH**.

Molecule	N-Terminus State	C-Terminus State	pKa (COOH)	pKa (NH ₃ ⁺)	Net Charge (pH 7.4)
H-Gly-Ala-OH	Free Amine ()	Carboxyl ()	3.15	8.23	0 (Zwitterion)
Ac-Gly-Ala-OH	Acetyl (Neutral)	Carboxyl ()	~3.60	N/A	-1
Z-Ala-Gly-OH*	Z-Protected (Neutral)	Carboxyl ()	3.42 ± 0.10	N/A	-1
Z-Gly-Ala-OH	Z-Protected (Neutral)	Carboxyl ()	3.40 – 3.60	N/A	-1

*Note: Z-Ala-Gly-OH is a structural isomer. Due to the spacing of the peptide bond, values are highly transferable.

Visualization of Ionization Equilibrium

The following diagram illustrates the single ionization event relevant to **Z-Gly-Ala-OH**.



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Figure 1: The monoprotic dissociation equilibrium of **Z-Gly-Ala-OH**. Note the transition from a neutral, hydrophobic species to an anionic, soluble species.

Part 2: Experimental Methodology (Potentiometric Titration)

Senior Scientist Insight: Z-protected peptides often exhibit poor solubility in pure water at low pH (protonated form). Standard aqueous titration often yields noisy data due to precipitation. The protocol below utilizes a mixed-solvent approach (Water/Methanol) followed by the Yasuda-Shedlovsky extrapolation to determine the aqueous pKa.

Reagents & Setup

- Analyte: **Z-Gly-Ala-OH** (>98% purity).[1]

- Titrant: 0.1 M NaOH (standardized against KHP).
- Solvent System: Carbonate-free water and HPLC-grade Methanol (MeOH).
- Inert Atmosphere: Nitrogen () or Argon purge to prevent absorption (which skews pKa calc).

The "Yasuda-Shedlovsky" Protocol

This method corrects for the dielectric constant change when using organic co-solvents to solubilize the peptide.

- Preparation: Prepare three titration vessels with 30%, 40%, and 50% (v/v) MeOH/Water mixtures containing 0.1 M KCl (ionic strength adjuster).
- Dissolution: Dissolve **Z-Gly-Ala-OH** (approx. 0.05 mmol) in the solvent mixtures. Ensure complete dissolution.
- Titration:
 - Equilibrate under flow for 5 minutes.
 - Titrate with 0.1 M NaOH in small increments (e.g., 10 μ L).
 - Record pH after stabilization (drift < 0.005 pH/min).
- Data Processing:
 - Calculate the apparent pKa () for each methanol concentration using the Henderson-Hasselbalch equation at the half-equivalence point.
 - Plot

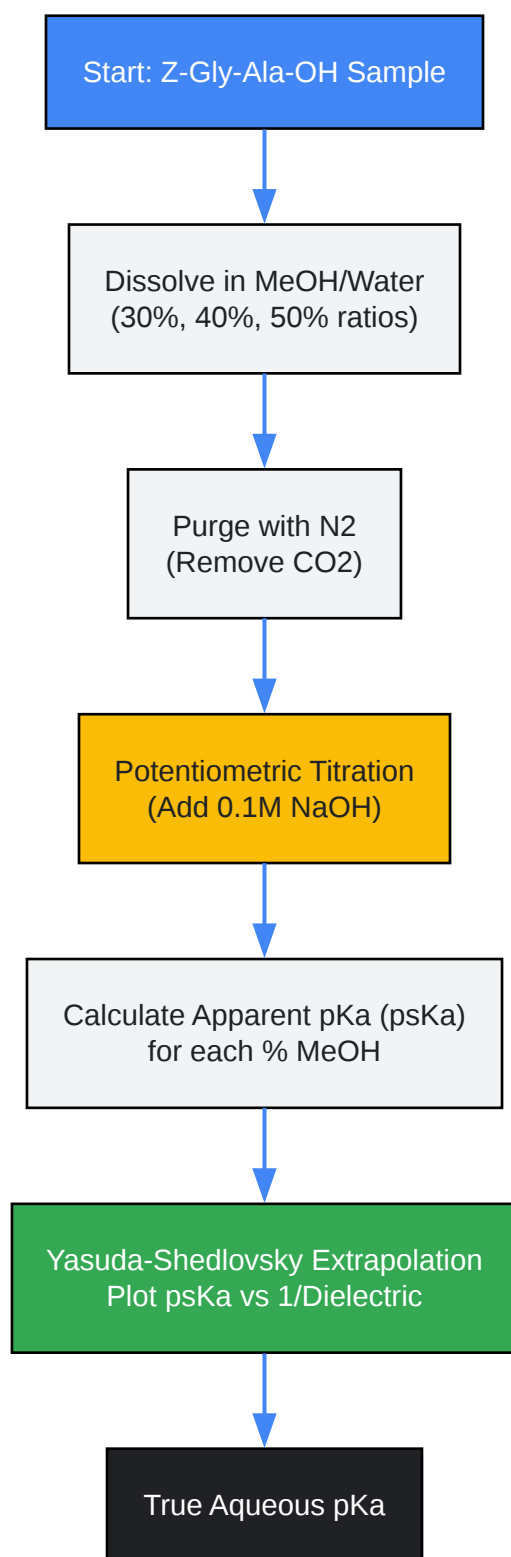
vs.

(inverse dielectric constant of the mix).

- Extrapolate to

of pure water (approx 0.0128) to find the true aqueous pKa.

Workflow Diagram



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Figure 2: Workflow for determining pKa of hydrophobic Z-peptides using mixed-solvent extrapolation.

Part 3: Applications & Implications

Enzyme Kinetics (Carboxypeptidase A)

Z-Gly-Ala-OH is a classic substrate for Carboxypeptidase A (CPA).

- **Significance:** CPA prefers substrates with a free C-terminal carboxylate and a blocked N-terminus.
- **Kinetic Relevance:** The ionization state of the terminal carboxyl group (pKa ~3.^[2]^[3]^[5]) is critical for binding. At the standard assay pH of 7.5, **Z-Gly-Ala-OH** is >99.9% ionized (anionic). This negative charge anchors the substrate into the active site via interaction with Arg-145 of the enzyme.

Solubility & Formulation

- **Acidic pH (< 3.0):** The molecule is protonated (neutral). Due to the hydrophobic Z-group and non-polar Alanine/Glycine backbone, solubility precipitates drastically.
- **Neutral pH (> 6.0):** The molecule is deprotonated (anionic). Solubility increases significantly due to the solvation of the carboxylate.
- **Formulation Tip:** Always dissolve Z-peptides in a slightly basic buffer or organic solvent (DMSO/DMF) before diluting into aqueous media to avoid "crashing out."

References

- ChemicalBook. (2025).^[4] Z-Ala-Gly-OH Physicochemical Properties and Predicted pKa.^[1] Retrieved from
- PubChem. (2025).^[5] Compound Summary: **Z-Gly-Ala-OH** (CID 7004843). National Center for Biotechnology Information. Retrieved from
- Creative Bioarray. (2025). Protocol for Determining pKa Using Potentiometric Titration. Retrieved from
- Avdeef, A. (2012). Absorption and Drug Development: Solubility, Permeability, and Charge State. Wiley-Interscience. (Standard text for Yasuda-Shedlovsky method context).

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Sources

- 1. Z-ALA-GLY-OH | 3235-17-4 [chemicalbook.com]
- 2. Chapter 27 notes [web.pdx.edu]
- 3. gromacs.bioexcel.eu [gromacs.bioexcel.eu]
- 4. researchgate.net [researchgate.net]
- 5. N-((Phenylmethoxy)carbonyl)-L-alanylglycine | C₁₃H₁₆N₂O₅ | CID 7004843 - PubChem [pubchem.ncbi.nlm.nih.gov]
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